5-Methylhexanoyl Chloride: Strategic Lipophilic Modulation in Medicinal Chemistry

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Compound of Interest		
Compound Name:	*5-Methylhexanoyl chloride*	
CAS No.:	*5699-78-5*	
Cat. No.:	*B1625670*	Get Quote

Executive Summary

5-Methylhexanoyl chloride (CAS: 5699-78-5) is the acid chloride derivative of 5-methylhexanoic acid (Isoheptanoic acid). In drug discovery, it functions as a critical building block for introducing the 5-methylhexanoyl motif—a branched, lipophilic alkyl chain structurally homologous to the hydrophobic tail of the anticonvulsant Pregabalin.

Unlike linear acyl chains, the terminal isopropyl branch of the 5-methylhexanoyl group provides steric bulk that can protect adjacent pharmacophores from metabolic hydrolysis while significantly increasing the LogP (lipophilicity) of the target molecule. This guide details its physicochemical profile, synthetic utility, and a validated protocol for its application in amide coupling.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

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Property	Data
IUPAC Name	5-Methylhexanoyl chloride
Common Synonyms	Isoheptanoyl chloride; 5-Methylcaproyl chloride
CAS Number	5699-78-5
PubChem CID	13664865
Molecular Formula	$C_7H_{13}ClO$
Molecular Weight	148.63 g/mol
Boiling Point	188–190 °C (atm); 70–71 °C (1 Torr)
Density	0.971 g/cm^3 (Predicted)
Appearance	Colorless to pale yellow fuming liquid
Solubility	Reacts with water; Soluble in DCM, THF, Toluene, Ether

Synthetic Utility & Mechanism

The primary utility of **5-Methylhexanoyl chloride** lies in Nucleophilic Acyl Substitution. The chloride leaving group renders the carbonyl carbon highly electrophilic, allowing rapid reaction with weak nucleophiles that would not react with the parent carboxylic acid.

Mechanistic Pathways[8]

- N-Acylation (Amide Formation): Reacts with primary/secondary amines to form 5-methylhexanamides. This is often used to "cap" polar amines in lead optimization to improve blood-brain barrier (BBB) penetration.
- O-Acylation (Ester Formation): Reacts with alcohols/phenols to form esters. These esters often possess fruity/herbal notes used in fragrance chemistry.
- Friedel-Crafts Acylation: In the presence of Lewis acids ($AlCl_3$), it acylates aromatic rings to form aryl ketones, a scaffold common in photoinitiators and heterocyclic synthesis.

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Structural Homology to Bioactive Motifs

The 5-methylhexanoyl chain is the carbon skeleton of Pregabalin (minus the 3-amino group).[1] Using this reagent allows chemists to install this specific hydrophobic tail into new drug candidates to mimic the steric and lipophilic profile of established GABA analogs without introducing the zwitterionic complexity.

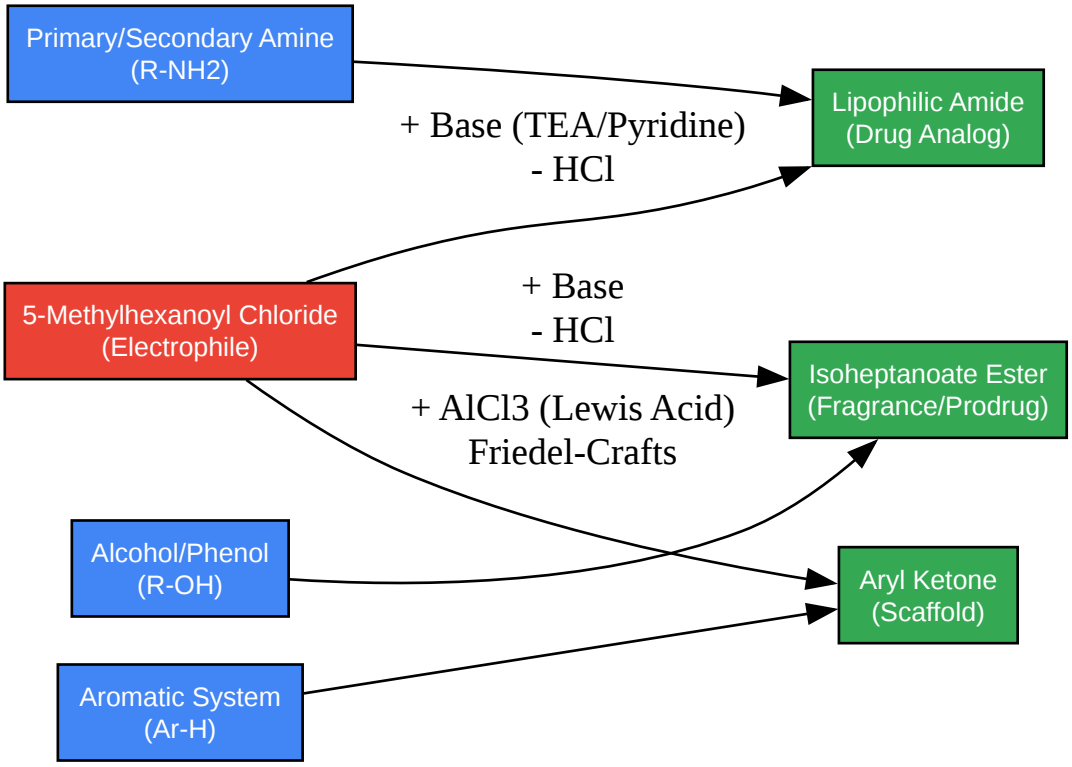

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Figure 1: Reaction scope of **5-Methylhexanoyl chloride** in organic synthesis.

Experimental Protocol: Synthesis of a Lipophilic Amide

Objective: Synthesis of N-Benzyl-5-methylhexanamide. This protocol demonstrates the standard handling of CID 13664865 to hydrophobically modify a benzylamine scaffold.

Reagents & Equipment[9]

- Reagent A: **5-Methylhexanoyl chloride** (1.1 equiv)[2]

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- Reagent B: Benzylamine (1.0 equiv)
- Base: Triethylamine (TEA) (1.5 equiv) - Acts as HCl scavenger.
- Solvent: Dichloromethane (DCM), anhydrous.
- Quench: 1M HCl and Sat. $NaHCO_3$.

Step-by-Step Methodology

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Solvation: Add Benzylamine (10 mmol) and TEA (15 mmol) to the flask. Dissolve in 30 mL anhydrous DCM. Cool the mixture to 0 °C using an ice bath.
- Addition: Load **5-Methylhexanoyl chloride** (11 mmol) into a pressure-equalizing addition funnel or a syringe. Add dropwise over 15 minutes.
  - Note: The reaction is exothermic. Fuming may occur if moisture is present; ensure strict anhydrous conditions.
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 4:1) until the amine starting material disappears.
- Workup (Self-Validating Step):
  - Acid Wash: Transfer reaction mixture to a separatory funnel. Wash with 1M HCl (2 x 20 mL). Purpose: Removes unreacted amine and TEA.
  - Base Wash: Wash with Sat. $NaHCO_3$ (2 x 20 mL). Purpose: Hydrolyzes and removes any excess acid chloride as the water-soluble carboxylate salt.
  - Drying: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography (SiO_2, Hexane/EtOAc gradient).

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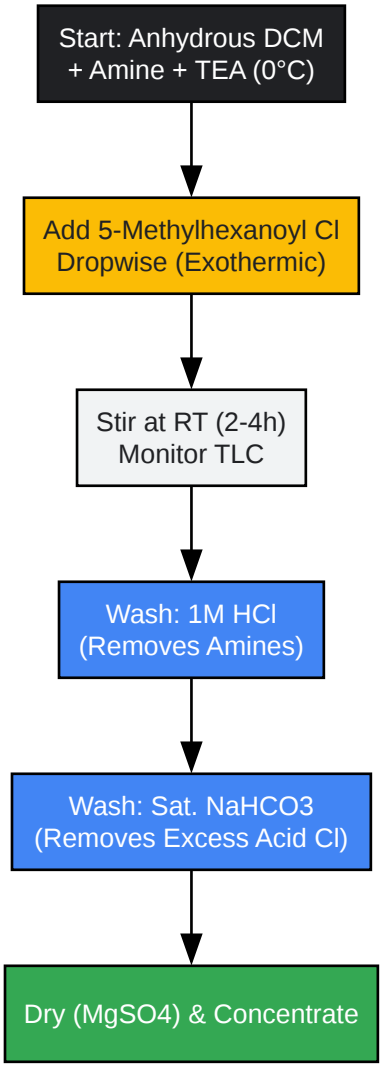

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Figure 2: Validated workflow for amide coupling using **5-Methylhexanoyl chloride**.

Handling, Stability & Safety (MSDS Summary)

This compound is a corrosive lachrymator. Strict adherence to safety protocols is mandatory.

- Hydrolysis Risk: Reacts violently with water to release Hydrogen Chloride (HCl) gas and 5-methylhexanoic acid. Store under inert atmosphere (Nitrogen/Argon) in a cool, dry place.
- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a lab coat. Handle only in a functioning fume hood.

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- First Aid:
  - Skin Contact: Wash immediately with polyethylene glycol 400 (if available) or copious water.
  - Inhalation:[3][4][5] Move to fresh air immediately; pulmonary edema may be delayed.

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